

# head-to-head comparison of small molecule inhibitors of *S. aureus* virulence

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## Compound of Interest

Compound Name:	[5-(2-Thienyl)-3-isoxazolyl]methanol
Cat. No.:	B060917

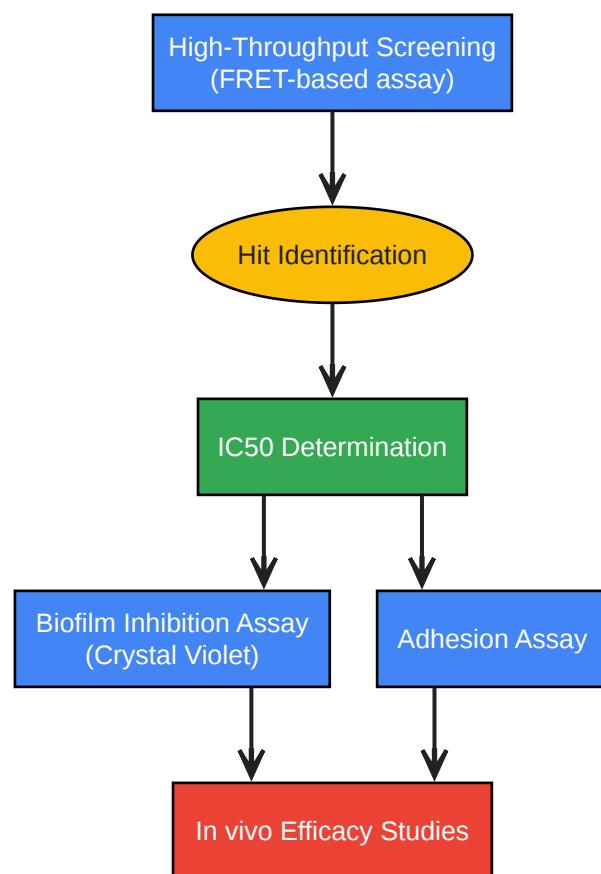
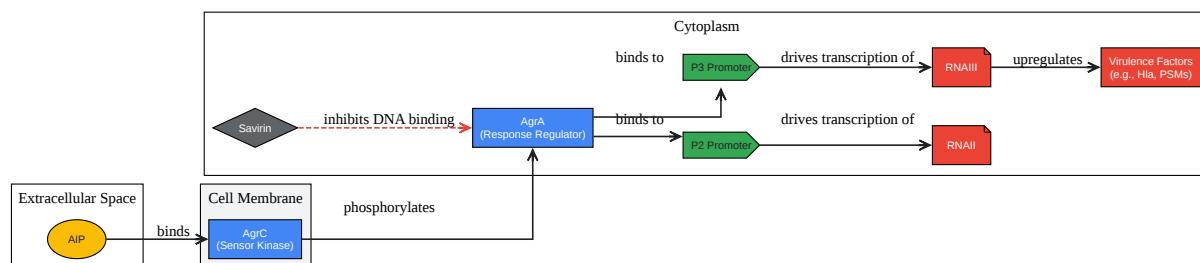
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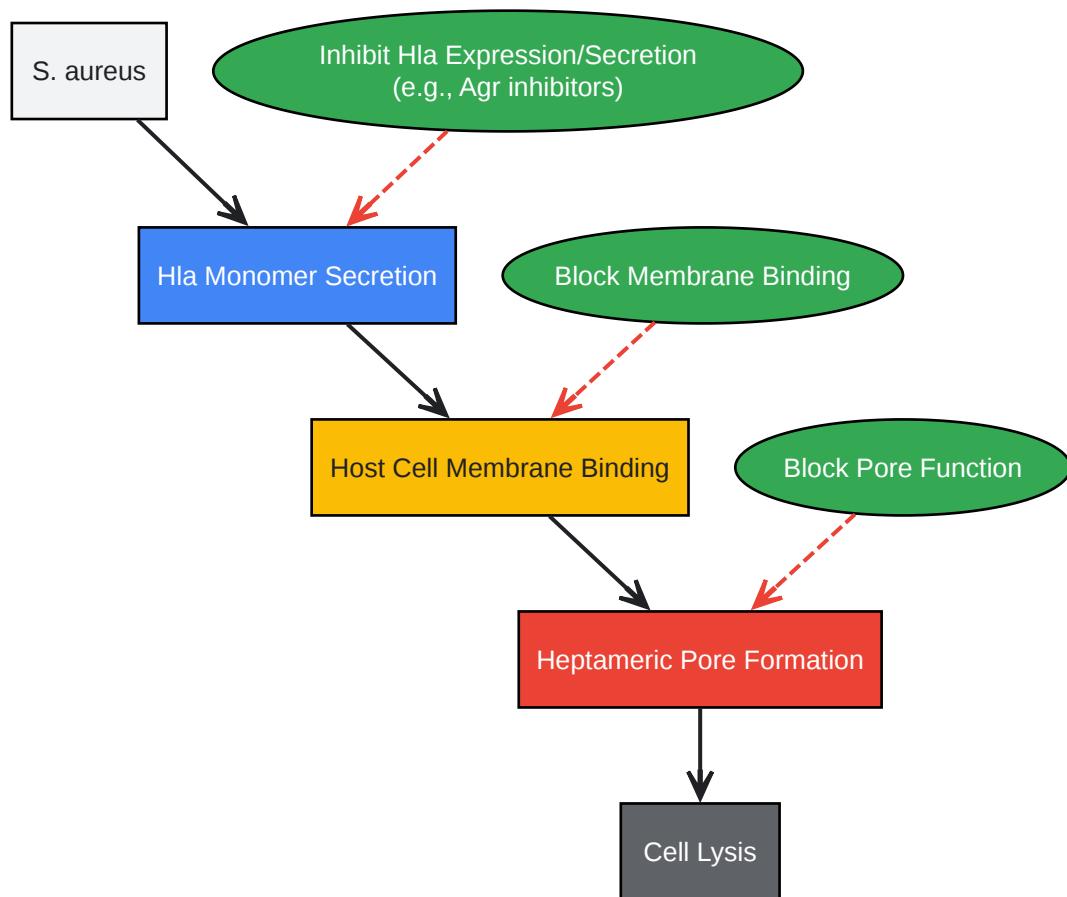
## Agr Quorum Sensing System Inhibitors

The Agr system is a global regulator of virulence in *S. aureus*, controlling the expression of numerous toxins and degradative enzymes. Small molecule inhibitors of the Agr system, therefore, represent a promising anti-virulence strategy.

## Signaling Pathway of the Agr System and Inhibition by Savirin

The following diagram illustrates the Agr quorum sensing pathway and the mechanism of action of savirin, a well-characterized AgrA inhibitor.



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